

Cross-validation of TX-1123 Activity in Different Cell Lines: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TX-1123
Cat. No.: B15608278

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This guide provides a comprehensive comparison of the biological activity of the investigational compound **TX-1123** with other established kinase and cyclooxygenase inhibitors. The data presented herein is intended to offer an objective overview of **TX-1123**'s performance across various cell lines and enzymatic assays, supported by detailed experimental protocols.

Introduction to TX-1123

TX-1123 is a novel small molecule inhibitor with a dual mechanism of action. It functions as a potent protein tyrosine kinase (PTK) inhibitor, targeting several key kinases involved in cancer cell proliferation and survival. Additionally, it exhibits inhibitory activity against cyclooxygenase (COX) enzymes, which are implicated in inflammation and tumorigenesis. This multi-targeted profile suggests a broad therapeutic potential for **TX-1123** in oncology.

Comparative Analysis of In Vitro Activity

The following tables summarize the half-maximal inhibitory concentration (IC50) values of **TX-1123** and a panel of competitor compounds against various cancer cell lines and purified enzymes. This data allows for a direct comparison of their potency and selectivity.

Anti-proliferative Activity in Cancer Cell Lines

The anti-proliferative effects of **TX-1123** were evaluated in hepatocellular carcinoma (HepG2) and colorectal carcinoma (HCT116) cell lines. The results are compared with those of standard-of-care inhibitors targeting pathways also modulated by **TX-1123**.

Compound	Cell Line	IC50 (μM)	Primary Target(s)
TX-1123	HepG2	3.66[1]	Multi-kinase, COX
HCT116	39[1]		
Rat Hepatocytes	57[1]		
Dasatinib	K562 (CML)	0.02	Src, Abl
PC-3 (Prostate)	0.2-0.7	Src	
Gefitinib	NCI-H3255 (NSCLC)	0.015	EGFR
PC-9 (NSCLC)	0.02	EGFR	
Enzastaurin	U266 (Multiple Myeloma)	0.6	PKCβ
OPM-2 (Multiple Myeloma)	1.6	PKCβ	
Celecoxib	CNE-2 (Nasopharyngeal)	41.04	COX-2
Hone-1 (Nasopharyngeal)	49.68	COX-2	

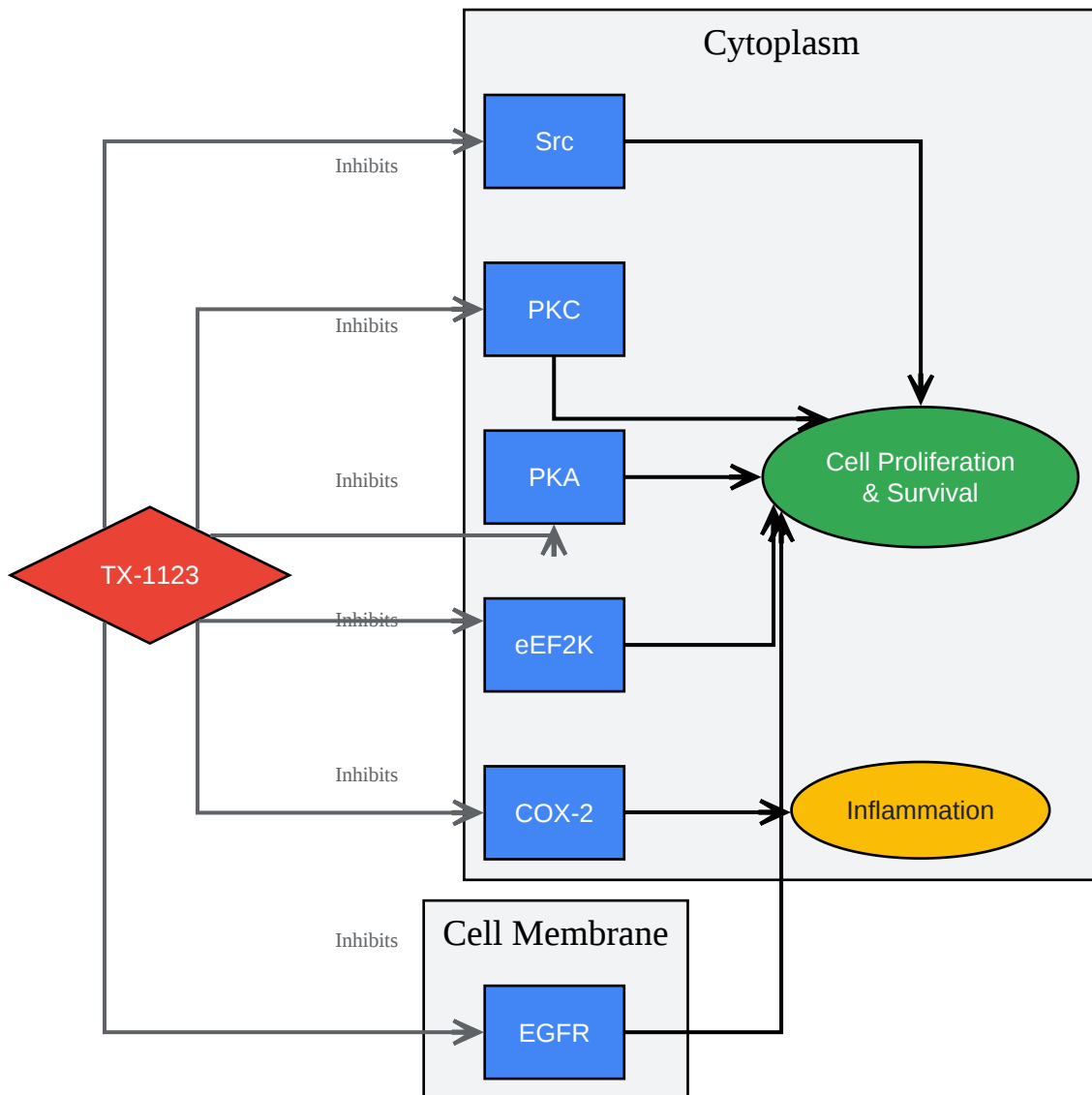
Enzymatic Inhibitory Activity

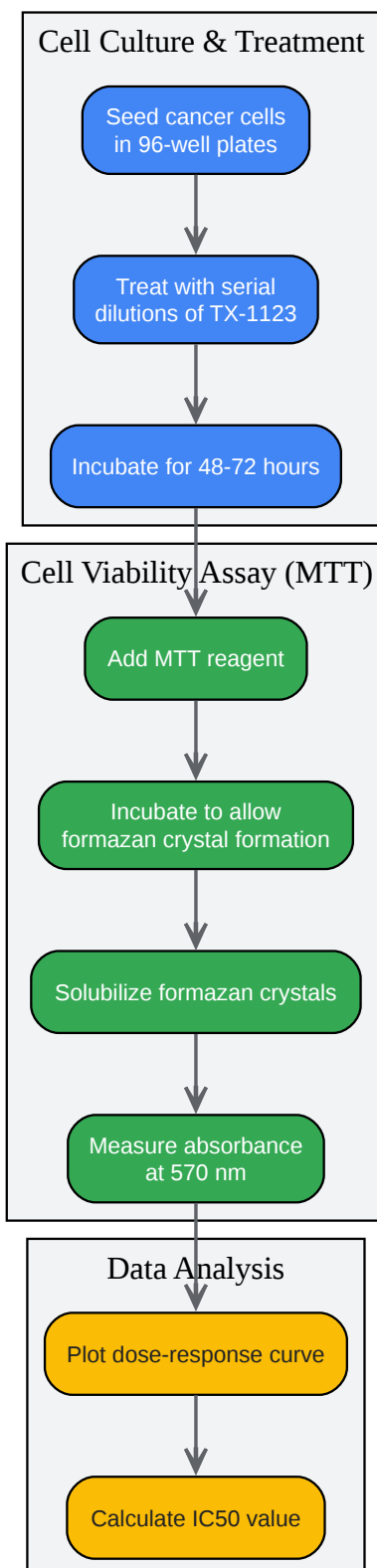
TX-1123 has been characterized as an inhibitor of several protein tyrosine kinases and cyclooxygenase enzymes. Its potency against these targets is detailed below.

Target Enzyme	TX-1123 IC50 (μM)
Src-K	2.2[1]
eEF2-K	3.2[1]
PKA	9.6[1]
PKC	320[1]
EGFR-k	320[1]
COX-1	15.7[1]
COX-2	1.16[1]

Signaling Pathways and Experimental Workflows

To visually represent the mechanisms of action and experimental procedures, the following diagrams are provided.





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References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
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Phone: (601) 213-4426

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